

Melting point and boiling point of 3-Bromo-2-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-2-nitrobenzaldehyde

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An In-Depth Technical Guide to the Physicochemical Characterization of **3-Bromo-2-nitrobenzaldehyde**

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of the physicochemical properties of **3-Bromo-2-nitrobenzaldehyde**, with a core focus on its melting and boiling points. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple data sheet to explain the causality behind experimental choices and the critical importance of these physical constants in a research and development setting.

Introduction: The Significance of 3-Bromo-2-nitrobenzaldehyde

3-Bromo-2-nitrobenzaldehyde, with the chemical formula $C_7H_4BrNO_3$, is a substituted aromatic aldehyde. Its structure, featuring an aldehyde, a nitro group, and a bromine atom on a benzene ring, makes it a versatile intermediate in organic synthesis. The nitro group and bromine atom are excellent leaving groups or can be transformed into other functional groups, while the aldehyde group is a gateway for countless carbon-carbon bond-forming reactions.

While not as commonly cited as some isomers, its structural motifs are found in precursors for pharmacologically active molecules. For instance, nitrobenzaldehydes are crucial starting materials for the synthesis of second-generation dihydropyridine calcium channel blockers like

nitrendipine and nimodipine.[\[1\]](#)[\[2\]](#)[\[3\]](#) Furthermore, the identification of **3-Bromo-2-nitrobenzaldehyde** as a potential impurity in pharmaceutical products (such as "Ambroxol Impurity 44") underscores the critical need for its precise characterization to ensure the purity, safety, and efficacy of final drug substances.[\[4\]](#)

Core Physicochemical Properties

A foundational aspect of working with any chemical compound is understanding its basic physical and chemical identifiers. While extensive experimental data for **3-Bromo-2-nitrobenzaldehyde** is not widely published, its fundamental properties are well-defined.

Property	Value	Source
IUPAC Name	3-bromo-2-nitrobenzaldehyde	[4]
Molecular Formula	C ₇ H ₄ BrNO ₃	[4]
Molar Mass	230.02 g/mol	[4]
CAS Number	882772-99-8	[4]
Melting Point	Not reported in searched databases. Must be determined empirically.	
Boiling Point	Not reported in searched databases. Must be determined empirically.	

Expert Insight: The absence of reported melting and boiling points in major databases like PubChem is not uncommon for specialized synthetic intermediates.[\[4\]](#) This necessitates empirical determination in the laboratory, a process that is fundamental to chemical research and quality control. Relying on predicted values or data from isomers (e.g., 3-Bromo-4-nitrobenzaldehyde melts at 97-99 °C) is scientifically unsound and can lead to significant errors in experimental design.[\[5\]](#)

The Imperative of Accurate Phase Transition Data in Drug Development

As a Senior Application Scientist, I cannot overstate the importance of accurately determining melting and boiling points. These are not mere numbers; they are critical indicators of a compound's identity, purity, and thermal behavior, which have direct consequences on research outcomes.

- **A Primary Indicator of Purity:** For a crystalline solid, the melting point is one of the most reliable and accessible measures of purity. A pure compound will exhibit a sharp, narrow melting point range, typically 0.5-1.0°C.[6] Conversely, the presence of even small amounts of soluble impurities will cause a depression of the melting point and a broadening of the melting range (>2°C).[7] This phenomenon, known as melting point depression, is a cornerstone of qualitative analysis.
- **Informing Experimental Design:** Knowledge of a compound's thermal properties is essential for designing robust chemical processes. The boiling point dictates the feasibility and parameters for purification by distillation. More importantly, it helps define the thermal limits for a reaction. Running a reaction too close to a compound's boiling or decomposition temperature can lead to side reactions, reduced yield, and the generation of new impurities.
- **Ensuring Safety and Stability:** Understanding the temperatures at which a compound melts or boils is fundamental to its safe handling and storage. This is particularly true for nitro-containing compounds, which can be thermally sensitive.

Protocols for Empirical Determination

The following protocols describe self-validating, standard methodologies for determining the melting and boiling points of a compound like **3-Bromo-2-nitrobenzaldehyde**.

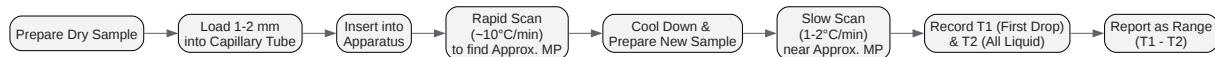
Melting Point Determination using a Digital Apparatus

This method offers high precision and is a standard in modern organic chemistry labs.

Methodology:

- **Sample Preparation:** Place a small amount of finely powdered, dry **3-Bromo-2-nitrobenzaldehyde** onto a clean, dry surface. Tap the open end of a capillary tube into the powder to load a small amount of the sample.

- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to pack the sample down. The final packed sample height should be no more than 1-2 mm.[\[7\]](#)
Causality: A small, tightly packed sample ensures uniform and rapid heat transfer from the heating block, preventing thermal gradients that would artificially broaden the melting range.
- **Apparatus Setup:** Place the capillary tube into the heating block of the melting point apparatus.
- **Rapid Preliminary Run:** Set a fast heating rate (e.g., 10-15°C/minute) to quickly determine an approximate melting temperature. This saves time and establishes the region of interest.
- **Accurate Determination:** Allow the apparatus to cool significantly. Prepare a new sample and set the heating rate to be slow (1-2°C/minute) once the temperature is within 15-20°C of the approximate melting point found in the previous step. Causality: A slow heating rate ensures the system is in thermal equilibrium, allowing for an accurate reading of the temperatures at which melting begins and ends.
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the last solid crystal melts (T2). The melting point is reported as this range (T1 - T2).
- **Validation:** Repeat the accurate determination at least once to ensure reproducibility. Consistent results confirm the validity of the measurement.



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Caption: Workflow for accurate melting point determination.

Boiling Point Determination (Microscale Method)

For determining the boiling point when only a small amount of substance is available, the microscale capillary method is ideal.

Methodology:

- Apparatus Assembly: Attach a small test tube (e.g., a fusion tube) to a thermometer using a rubber band or wire.
- Sample Addition: Add a small amount (a few milliliters) of the liquid **3-Bromo-2-nitrobenzaldehyde** into the test tube.
- Capillary Insertion: Take a standard melting point capillary tube and seal one end in a flame. Place this sealed capillary into the test tube with its open end pointing downwards.[8]
- Heating: Suspend the entire assembly in an oil bath. Begin heating the bath slowly and stir continuously to ensure a uniform temperature.[9]
- Observation: As the temperature rises, air trapped in the small capillary will expand and slowly bubble out.
- Data Recording: The boiling point is the temperature at which a continuous and rapid stream of bubbles emerges from the open end of the inverted capillary.[7] Causality: This rapid stream indicates that the vapor pressure of the liquid has become equal to the surrounding atmospheric pressure, which is the definition of the boiling point.
- Confirmation: To confirm, slightly lower the temperature. The liquid will be drawn up into the capillary tube as the vapor pressure drops. Re-heating should reproduce the boiling point.



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Caption: Microscale boiling point determination workflow.

Synthesis and Application Context

Understanding the origin and use of a compound provides context for its physical properties. A patented method for synthesizing **3-Bromo-2-nitrobenzaldehyde** involves a five-step sequence starting from 1,3-dibromo-2-nitrobenzene.[10] This multi-step synthesis highlights the

potential for impurities, reinforcing the need for rigorous physical characterization like melting point analysis at the final step.

Its primary value lies in its role as a chemical building block. The aldehyde functional group can be readily converted into an alcohol, acid, or used in condensations and other C-C bond-forming reactions, while the nitro and bromo substituents can be manipulated in subsequent steps, making it a valuable precursor for complex molecular architectures in medicinal chemistry and materials science.

Safety and Hazard Profile

As with any laboratory chemical, a thorough understanding of the potential hazards is essential for safe handling.

Hazard Class	Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation

(Data sourced from PubChem GHS Classification)[\[4\]](#)

Handling Recommendations: Always handle **3-Bromo-2-nitrobenzaldehyde** in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

3-Bromo-2-nitrobenzaldehyde is a valuable synthetic intermediate whose full utility in research and drug development is unlocked through precise physicochemical characterization. While foundational data such as its melting and boiling points are not readily available in public literature, this guide provides the scientific rationale and detailed, field-proven protocols for their empirical determination. For professionals in drug development, the accurate

measurement of these properties is not an academic exercise but a fundamental requirement for ensuring purity, designing scalable synthetic routes, and maintaining the highest standards of scientific integrity.

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- To cite this document: BenchChem. [Melting point and boiling point of 3-Bromo-2-nitrobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145937#melting-point-and-boiling-point-of-3-bromo-2-nitrobenzaldehyde]

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